

An In-depth Technical Guide to Vantal (Benzydamine)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Vantal
CAS No.:	39474-56-1
Cat. No.:	B1217016

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Vantal, with the active pharmaceutical ingredient Benzydamine, is a non-steroidal anti-inflammatory drug (NSAID) with a unique pharmacological profile. Unlike traditional NSAIDs, its primary mechanism of action is not centered on the inhibition of cyclooxygenase (COX) enzymes. Instead, Benzydamine exhibits potent anti-inflammatory, analgesic, and local anesthetic properties through the stabilization of cellular membranes and the inhibition of pro-inflammatory cytokine production. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental data pertaining to Benzydamine.

Chemical Structure and Properties

Benzydamine is chemically known as 3-((1-benzyl-1H-indazol-3-yl)oxy)-N,N-dimethylpropan-1-amine. It is a weak base.

Table 1: Chemical and Physical Properties of Benzydamine

Property	Value	Reference
IUPAC Name	3-[(1-benzyl-1H-indazol-3-yl)oxy]-N,N-dimethylpropan-1-amine	
Molecular Formula	C19H23N3O	
Molecular Weight	309.4 g/mol	
CAS Number	642-72-8	
Appearance	Crystalline solid or powder	[1]
Melting Point	Varies based on purity	[1]
Solubility	Soluble in ethanol, chloroform, ether. Soluble in 125 parts water.	[2][3]

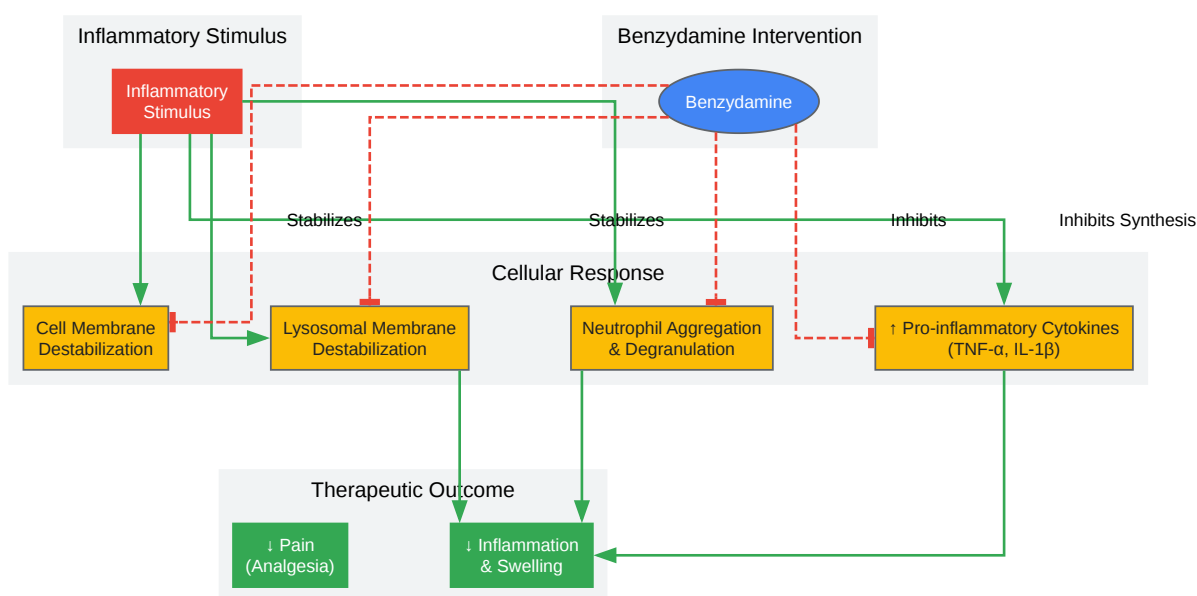
Mechanism of Action

Benzydamine's mechanism of action distinguishes it from typical NSAIDs. While it has a moderate inhibitory effect on prostaglandin synthesis, its primary therapeutic effects are attributed to the following:

- **Membrane Stabilization:** Benzydamine stabilizes cellular and lysosomal membranes. This action prevents the release of pro-inflammatory enzymes and mediators, thereby reducing inflammation and swelling in tissues.[4]
- **Inhibition of Pro-inflammatory Cytokines:** It inhibits the synthesis of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α) and interleukin-1 β (IL-1 β).[4]
- **Local Anesthetic Effect:** The membrane-stabilizing properties of Benzydamine also contribute to a local anesthetic effect, providing pain relief at the site of application.[4]
- **Inhibition of Neutrophil Activity:** The drug has been shown to inhibit the aggregation and degranulation of neutrophils, which are key cells in the inflammatory process.[4]

It is important to note that Benzydamine is a weak inhibitor of cyclooxygenase (COX) enzymes, which is the primary target of most traditional NSAIDs like ibuprofen and diclofenac.[4]

Signaling Pathway of Benzydamine's Anti-inflammatory Action



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Buy Vantal \(EVT-1553197\) | 39474-56-1 \[evitachem.com\]](#)
- [2. Vanillin | 121-33-5 \[chemicalbook.com\]](#)
- [3. Vanillin | C8H8O3 | CID 1183 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. pillintrip.com \[pillintrip.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Vantal (Benzydamine)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1217016/docs#an-in-depth-technical-guide-to-vantal-benzydamine\]](https://www.benchchem.com/product/b1217016/docs#an-in-depth-technical-guide-to-vantal-benzydamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check